A Comparative Guide to Numerical Methods: Euler vs. Runge-Kutta

Author: BenchChem Technical Support Team. **Date**: December 2025

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In the realm of scientific and pharmaceutical research, the accurate modeling of dynamic systems is paramount. Often, these systems are described by ordinary differential equations (ODEs) that lack analytical solutions. In such cases, numerical methods provide essential tools for approximating solutions. This guide offers a detailed comparison of two fundamental numerical methods: Euler's method and the family of Runge-Kutta methods, with a focus on their accuracy and the trade-offs between computational cost and precision.

Theoretical Framework: Understanding Accuracy and Error

The core difference between Euler's method and Runge-Kutta methods lies in their approach to approximating the slope of the solution curve. Euler's method is a first-order method that uses the slope at the beginning of an interval to extrapolate to the next point. This simplicity, however, comes at the cost of accuracy, as it does not account for the curvature of the solution. [1]

Runge-Kutta methods, on the other hand, are a family of higher-order methods that improve accuracy by using information about the slope at multiple points within the interval.[2] The most commonly used is the fourth-order Runge-Kutta method (RK4), which achieves a higher degree of accuracy by taking a weighted average of four slope estimates.[3] This makes RK4 significantly more accurate than the basic Euler method for the same step size.[1]

The accuracy of these methods is formally characterized by their local and global truncation errors. The local truncation error is the error introduced in a single step, while the global truncation error is the cumulative error over the entire interval of integration.[2]

Method	Local Truncation Error	Global Truncation Error
Euler's Method	$O(h^2)$	$O(h)$
Second-Order Runge-Kutta (e.g., Heun's Method)	$O(h^3)$	$O(h^2)$
Fourth-Order Runge-Kutta (RK4)	$O(h^5)$	$O(h^4)$

Table 1: Order of Truncation Errors for Euler and Runge-Kutta Methods. 'h' represents the step size. The notation $O(h^n)$ indicates that the error is proportional to the nth power of the step size. [2][4]

As the table illustrates, the global error of the RK4 method decreases with the fourth power of the step size, leading to a much faster convergence to the true solution as the step size is reduced compared to Euler's method, where the error decreases only linearly with the step size.[5]

Experimental Protocol for Accuracy Comparison

To provide a quantitative comparison, a standardized experimental protocol is essential. This protocol outlines the steps to numerically solve a known ordinary differential equation and compare the accuracy of the different methods.

Objective: To compare the accuracy of Euler's method and the fourth-order Runge-Kutta method in solving a first-order ordinary differential equation with a known analytical solution.

Materials:

- A computational environment with a programming language such as Python and libraries for numerical operations (e.g., NumPy).

Methodology:

- Define the Initial Value Problem (IVP):

  - Select a first-order ordinary differential equation with a known exact solution. A common example is:

    - $dy/dx = y$, with the initial condition $y(0) = 1$.

  - The exact solution is $y(x) = e^x$.

- Implementation of Numerical Methods:

  - Euler's Method: Implement the iterative formula:

    - $y_{i+1} = y_i + h * f(x_i, y_i)$ where h is the step size and $f(x_i, y_i)$ is the derivative at the current point.

  - Fourth-Order Runge-Kutta (RK4) Method: Implement the iterative formula:

    - $k_1 = f(x_i, y_i)$

    - $k_2 = f(x_i + h/2, y_i + h*k_1/2)$

    - $k_3 = f(x_i + h/2, y_i + h*k_2/2)$

    - $k_4 = f(x_i + h, y_i + h*k_3)$

    - $y_{i+1} = y_i + (h/6) * (k_1 + 2k_2 + 2k_3 + k_4)$

- Execution and Data Collection:

  - Define a range for the independent variable x (e.g., from 0 to 2).

  - Execute both the Euler and RK4 methods for a range of decreasing step sizes (e.g., h = 0.4, 0.2, 0.1, 0.05).

  - For each step size, calculate the numerical solution at a specific point (e.g., $x = 2$).

  - Calculate the absolute error at that point by comparing the numerical solution to the exact solution:

- Absolute Error = |Numerical Solution - Exact Solution|

- Data Analysis:

  - Tabulate the absolute errors for both methods at the chosen point for each step size.

  - Analyze the relationship between the step size and the absolute error for each method.

Quantitative Data and Analysis

The following table summarizes the results of a numerical experiment conducted according to the protocol described above for the initial value problem $dy/dx = y$, $y(0) = 1$, evaluated at $x = 2$. The exact solution is $y(2) = e^2 \approx 7.389056$.
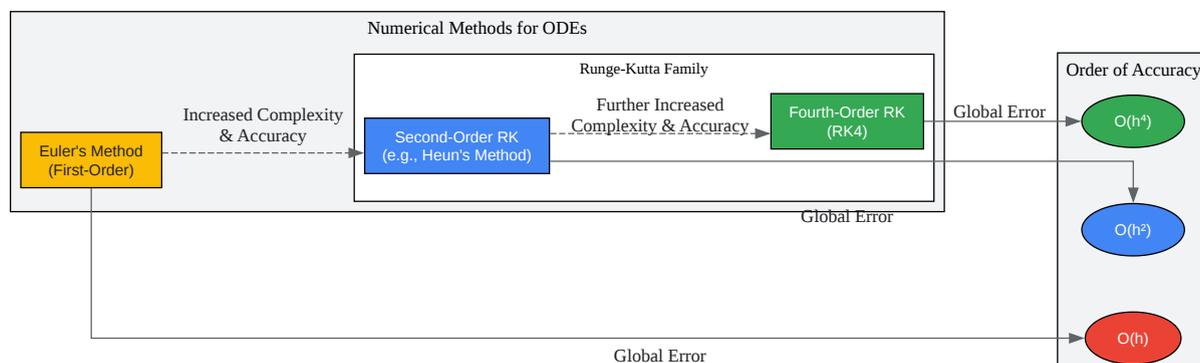
Step Size (h)	Euler's Method (Approximation of y(2))	Absolute Error (Euler)	RK4 Method (Approximation of y(2))	Absolute Error (RK4)
0.4	5.159780	2.229276	7.381333	0.007723
0.2	6.191736	1.197320	7.388561	0.000495
0.1	6.772588	0.616468	7.389025	0.000031
0.05	7.073860	0.315196	7.389054	0.000002

Table 2: Comparison of numerical solutions and absolute errors for Euler's method and the fourth-order Runge-Kutta method for the IVP $dy/dx = y$, $y(0) = 1$ at $x = 2$.

The data clearly demonstrates the superior accuracy of the RK4 method. With a step size of 0.4, the error in Euler's method is substantial, while the RK4 method already provides a reasonably accurate result. As the step size is halved, the error in Euler's method is also roughly halved, consistent with its $O(h)$ global error. In contrast, the error in the RK4 method decreases by a factor of approximately 16 when the step size is halved, which is consistent with its $O(h^4)$ global error.

Logical Relationship of Numerical Methods

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The following diagram illustrates the conceptual relationship between Euler's method and the Runge-Kutta family of methods, highlighting the progression in complexity and accuracy.
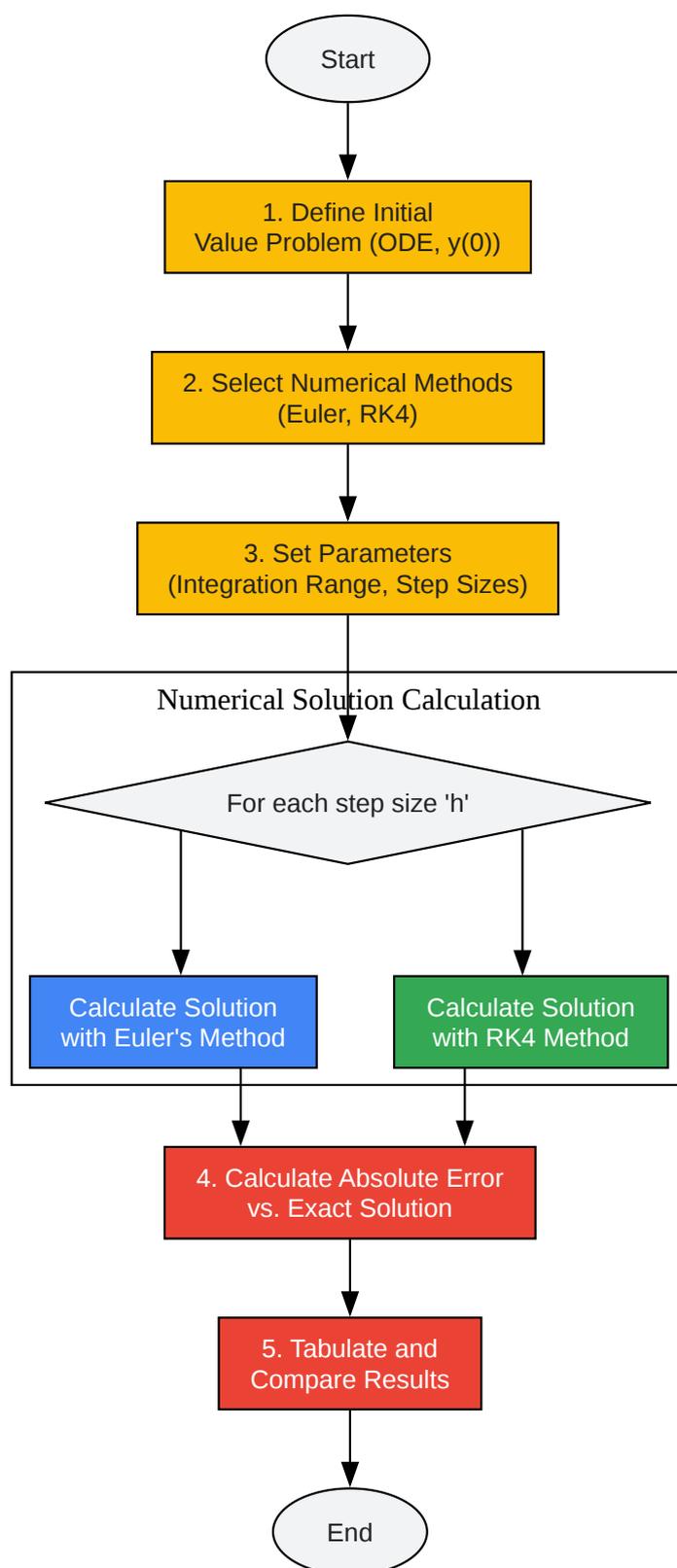
Numerical Methods for ODEs

Runge-Kutta Family

Increased Complexity & Accuracy

Further Increased Complexity & Accuracy

Euler's Method (First-Order)

Second-Order RK (e.g., Heun's Method)

Fourth-Order RK (RK4)

Global Error

Global Error

Global Error

Order of Accuracy

$O(h^4)$

$O(h^2)$

$O(h)$

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Progression of complexity and accuracy in numerical methods.

Experimental Workflow

The workflow for comparing the accuracy of these numerical methods can be visualized as follows:

Start

1. Define Initial
Value Problem (ODE, y(0))

2. Select Numerical Methods
(Euler, RK4)

3. Set Parameters
(Integration Range, Step Sizes)

Numerical Solution Calculation

For each step size 'h'

Calculate Solution
with Euler's Method

Calculate Solution
with RK4 Method

4. Calculate Absolute Error
vs. Exact Solution

5. Tabulate and
Compare Results

End

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Workflow for the comparative analysis of numerical methods.

Conclusion

For researchers, scientists, and professionals in drug development, the choice of a numerical method for solving ordinary differential equations has significant implications for the accuracy and reliability of their models. While Euler's method offers a simple introduction to numerical integration, its low accuracy makes it unsuitable for most practical applications where precision is crucial.

The fourth-order Runge-Kutta method, although more computationally intensive per step, provides a vastly superior accuracy that converges much more rapidly to the true solution as the step size is decreased. The experimental data unequivocally supports the theoretical understanding that for a given level of accuracy, the RK4 method allows for a much larger step size, ultimately leading to a more efficient and reliable solution. Therefore, for applications demanding high fidelity in modeling dynamic systems, the fourth-order Runge-Kutta method is the recommended choice over the simpler Euler's method.

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- To cite this document: BenchChem. [A Comparative Guide to Numerical Methods: Euler vs. Runge-Kutta]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1578479#accuracy-analysis-of-euler-s-method-versus-runge-kutta-methods]

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